

Engasertib: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Engasertib
CAS No.: 1313439-71-2
Cat. No.: B10855051

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Engasertib (also known as ALM301) is a potent and highly specific, orally active inhibitor of AKT1 and AKT2 kinases.^{[1][2]} It plays a crucial role in cell signaling pathways related to proliferation, survival, and metabolism. This document provides detailed application notes and protocols for the use of **Engasertib** in research settings, with a focus on its solubility in Dimethyl Sulfoxide (DMSO) and cell culture media, as well as its mechanism of action.

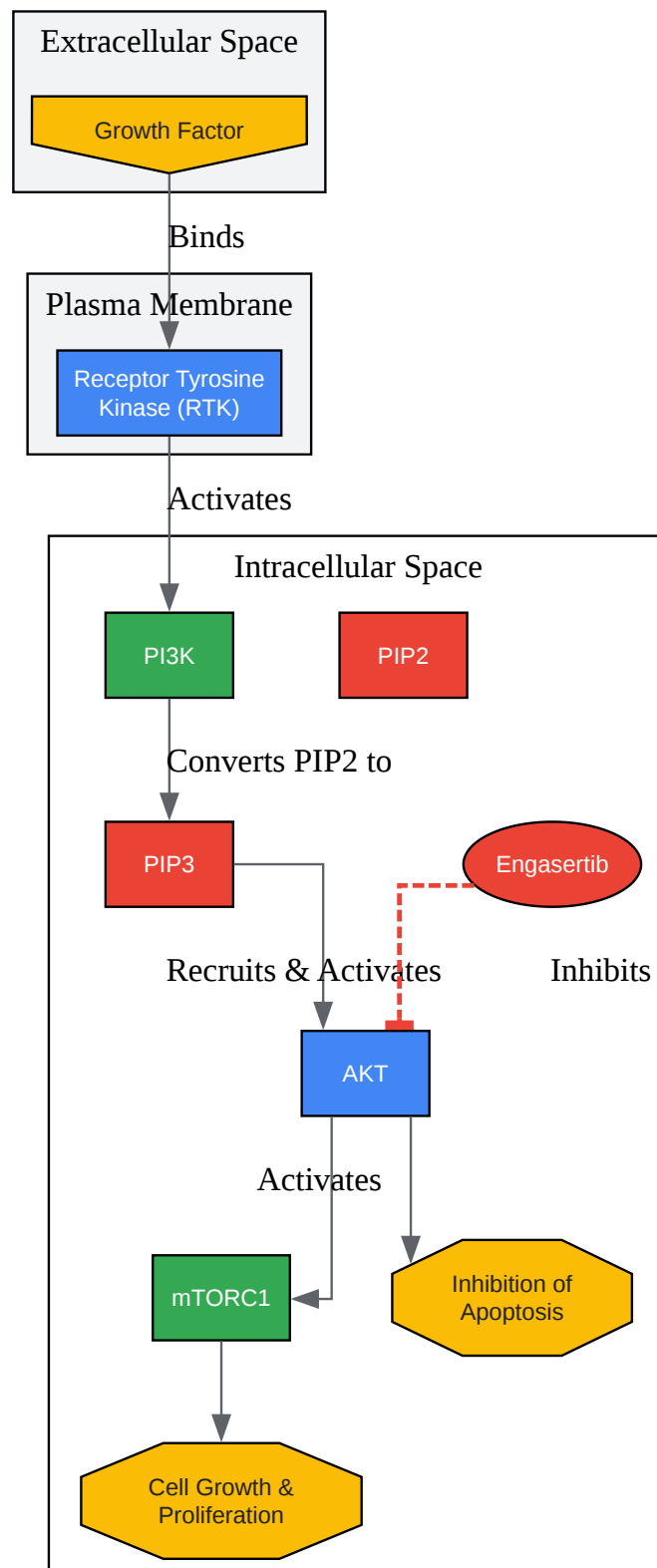
Solubility Data

Engasertib exhibits good solubility in DMSO, a common solvent for preparing stock solutions of small molecules for in vitro studies. While specific solubility data in aqueous-based cell culture media is not readily available, its effective use in various cell-based assays at micromolar concentrations suggests sufficient solubility and stability for such applications.

Solvent	Solubility	Molar Concentration	Method
DMSO	125 mg/mL	279.06 mM	Ultrasonic and warming and heat to 60°C

Mechanism of Action: The PI3K/AKT/mTOR Signaling Pathway

Engasertib exerts its biological effects by inhibiting the phosphorylation of AKT, a key node in the PI3K/AKT/mTOR signaling pathway. This pathway is frequently dysregulated in cancer and other diseases, leading to uncontrolled cell growth and survival. By blocking AKT, **Engasertib** effectively modulates downstream signaling, inhibiting cell proliferation and promoting apoptosis in sensitive cancer cell lines.[\[2\]](#)[\[3\]](#)



[Click to download full resolution via product page](#)

Figure 1: Simplified PI3K/AKT/mTOR signaling pathway and the inhibitory action of **Engasertib**.

Experimental Protocols

Preparation of **Engasertib** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Engasertib** in DMSO.

Materials:

- **Engasertib** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **Engasertib**: The molecular weight of **Engasertib** is approximately 415.5 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 4.155 mg of **Engasertib**.
- Weigh **Engasertib**: Carefully weigh the calculated amount of **Engasertib** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 4.155 mg of **Engasertib**.
- Dissolve the compound: Vortex the solution until the **Engasertib** is completely dissolved. If necessary, gentle warming (up to 60°C) and/or sonication can be used to aid dissolution.

- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C or -80°C for long-term storage.

Preparation of Working Solutions in Cell Culture Media

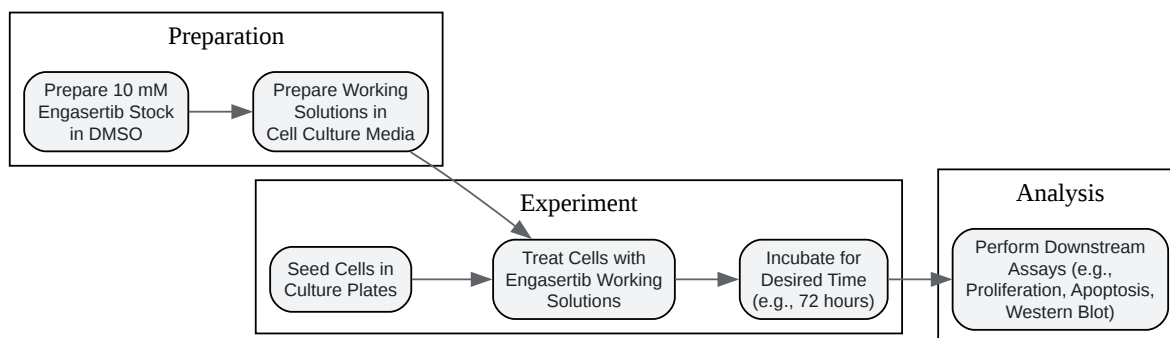
This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

- 10 mM **Engasertib** stock solution in DMSO
- Pre-warmed complete cell culture medium (e.g., DMEM or RPMI-1640 with serum)
- Sterile tubes for dilution

Procedure:

- Determine the final concentration: Decide on the final concentration of **Engasertib** to be used in your experiment. In vitro studies have shown **Engasertib** to be effective in the range of 0.001 μM to 10 μM .
- Serial Dilution: Perform serial dilutions of the 10 mM stock solution in pre-warmed complete cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Example Dilution for a 10 μM working solution:
 - Add 1 μL of the 10 mM **Engasertib** stock solution to 999 μL of pre-warmed complete cell culture medium. This will result in a 10 μM working solution with a final DMSO concentration of 0.1%.
- Vortex: Gently vortex the working solution to ensure it is well-mixed before adding it to your cell cultures.



[Click to download full resolution via product page](#)

Figure 2: General experimental workflow for in vitro studies using **Engasertib**.

In Vitro Cell-Based Assay Protocol

This protocol provides a general guideline for treating adherent cells with **Engasertib**.

Materials:

- Adherent cells of interest
- Complete cell culture medium
- Multi-well culture plates (e.g., 96-well, 24-well, or 6-well)
- **Engasertib** working solutions
- Vehicle control (cell culture medium with the same final concentration of DMSO as the highest concentration of **Engasertib** used)

Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at a density that will allow for logarithmic growth during the treatment period. Allow the cells to adhere and recover overnight in a humidified incubator at 37°C and 5% CO₂.

- Treatment: The next day, remove the existing medium and replace it with fresh medium containing the desired concentrations of **Engasertib** or the vehicle control.
- Incubation: Return the plates to the incubator and incubate for the desired duration of the experiment (e.g., 24, 48, or 72 hours).
- Downstream Analysis: Following incubation, perform the desired downstream analyses, such as cell viability assays (e.g., MTT, CellTiter-Glo), apoptosis assays (e.g., Annexin V staining, caspase activity), or protein analysis (e.g., Western blotting for p-AKT levels).

Safety Precautions

Engasertib is a bioactive compound. Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area. Refer to the manufacturer's Safety Data Sheet (SDS) for detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Engasertib (ALM301) | AKT inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Akt inhibitors: mechanism of action and implications for anticancer therapeutics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Engasertib: Application Notes and Protocols for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10855051/docs#engasertib-application-notes-and-protocols-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)